

Personal protective equipment for handling Ethyl 2-acetylhexanoate

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Compound of Interest

Compound Name: Ethyl 2-acetylhexanoate

Cat. No.: B073951

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Essential Safety and Handling Guide for Ethyl 2-acetylhexanoate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Ethyl 2-acetylhexanoate**, including operational and disposal plans.

Physicochemical and Safety Data

A clear understanding of the quantitative properties of **Ethyl 2-acetylhexanoate** is the first step in safe handling. The following table summarizes these key data points.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₃ [1][2]
Molecular Weight	186.25 g/mol [1][2]
Appearance	Colorless to pale yellow, transparent oily liquid. [2][3]
Odor	Fruity, wine-like aroma.[1][2]
Boiling Point	224 °C / 435.2 °F[4]
Flash Point	88.89 °C (192.00 °F)[5]
Density	0.95 g/cm ³ [4][6]
Solubility	Practically insoluble in water; soluble in ethanol and other organic solvents.[1][2][3]
Vapor Pressure	0.107 mmHg at 25°C[3][6]

Personal Protective Equipment (PPE)

When handling **Ethyl 2-acetylhexanoate**, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Always inspect gloves for integrity before use.
 - Body Protection: A lab coat, apron, or coveralls should be worn to prevent skin exposure.
[4]
- Respiratory Protection: Work in a well-ventilated area.[7] If ventilation is inadequate or there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved

respirator.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing risks associated with **Ethyl 2-acetylhexanoate**.

1. Preparation and Handling:

- Ensure the work area is well-ventilated.[\[7\]](#)
- Have an emergency eyewash station and safety shower readily accessible.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Avoid breathing vapors or mist.[\[7\]](#)
- Keep away from heat, sparks, and open flames.
- Use spark-proof tools and explosion-proof equipment.[\[7\]](#)

2. Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[6\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- After Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[4\]](#)
- After Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
[\[4\]](#)

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

Spill Management and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

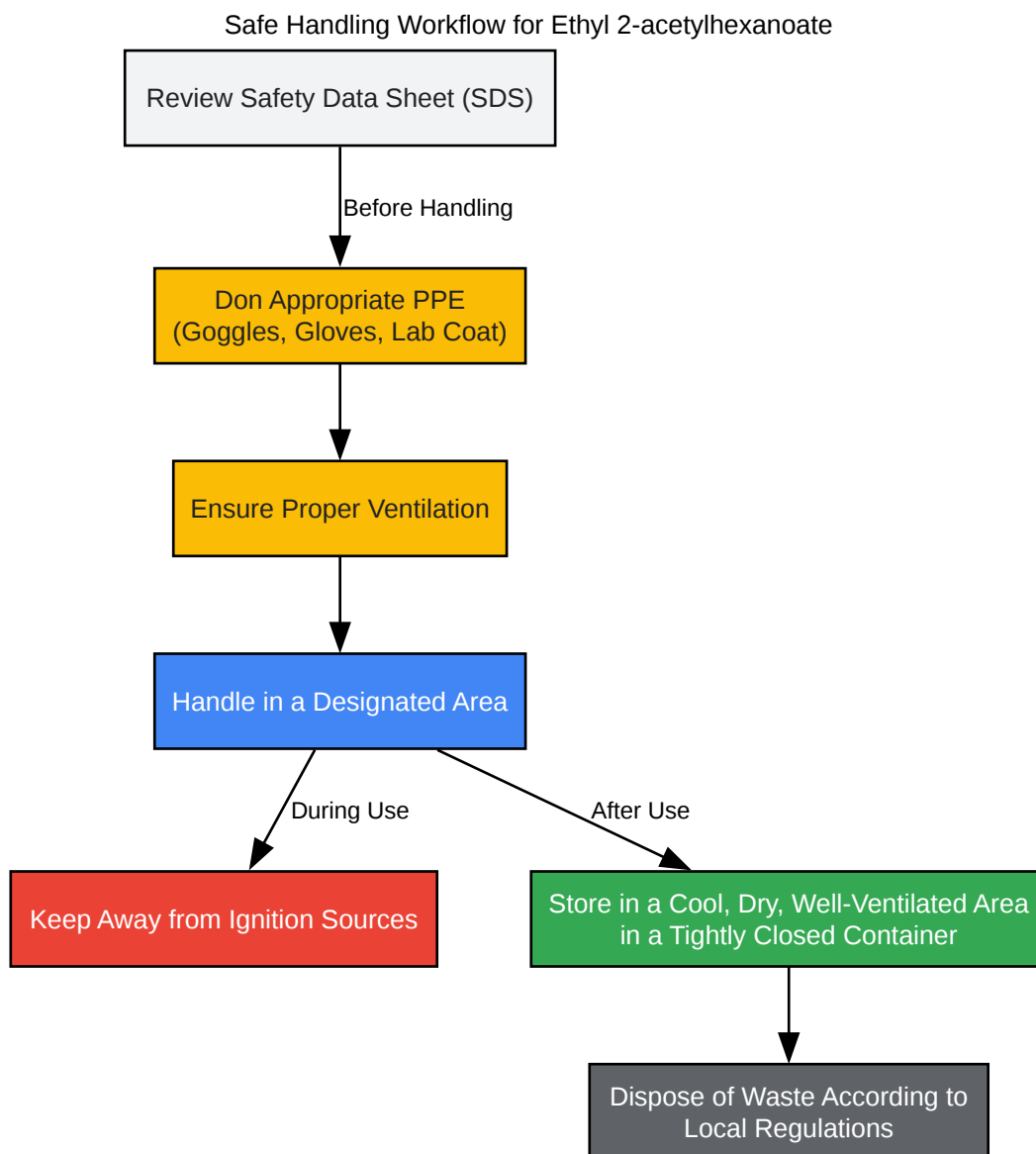
Spill Cleanup:

- Evacuate personnel from the spill area.
- Remove all sources of ignition.^[7]
- Ventilate the area.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.^[7]
- Do not allow the chemical to enter drains or waterways.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[8]
- Waste should be collected in suitable, closed containers and disposed of through a licensed waste disposal company.^[7]

Workflow for Safe Handling of Ethyl 2-acetylhexanoate



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Caption: A logical workflow for the safe handling of **Ethyl 2-acetylhexanoate**.

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